

# Chromic Nitrate: A Comprehensive Technical Guide for Researchers

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Chromic nitrate*

Cat. No.: *B1221853*

[Get Quote](#)

This technical guide provides an in-depth overview of **chromic nitrate**, a versatile inorganic compound with significant applications in catalysis, materials science, and potentially, in biomedical research. This document is intended for researchers, scientists, and drug development professionals, offering detailed information on its properties, synthesis applications, and relevant experimental protocols.

## Core Properties of Chromic Nitrate

**Chromic nitrate**, or chromium(III) nitrate, is most commonly available as a dark violet, hygroscopic crystalline solid in its nonahydrate form. An anhydrous green form also exists.<sup>[1]</sup> It is highly soluble in water, forming violet or green solutions.<sup>[2]</sup>

## Physicochemical Data

A summary of the key quantitative data for the common forms of **chromic nitrate** is presented below.

Property	Anhydrous Chromic Nitrate	Chromic Nitrate Nonahydrate
Molecular Formula	$\text{Cr}(\text{NO}_3)_3$ <a href="#">[1]</a> <a href="#">[3]</a>	$\text{Cr}(\text{NO}_3)_3 \cdot 9\text{H}_2\text{O}$ <a href="#">[4]</a>
CAS Number	13548-38-4 <a href="#">[1]</a> <a href="#">[3]</a>	7789-02-8 <a href="#">[1]</a> <a href="#">[4]</a>
Molar Mass	238.01 g/mol <a href="#">[1]</a> <a href="#">[3]</a>	400.15 g/mol <a href="#">[4]</a>
Appearance	Green crystals <a href="#">[1]</a>	Purple crystals <a href="#">[1]</a>
Density	Not readily available	1.85 g/cm <sup>3</sup> <a href="#">[1]</a>
Melting Point	Decomposes	60.06 °C <a href="#">[1]</a>
Boiling Point	Decomposes	> 100 °C (decomposes) <a href="#">[1]</a> <a href="#">[3]</a>
Solubility in Water	Soluble	81 g/100 mL at 20 °C <a href="#">[1]</a>

## Key Applications in Research and Development

**Chromic nitrate** is a valuable precursor and catalyst in various scientific applications.

- **Catalysis:** It serves as an efficient catalyst in organic synthesis. For instance, it is used in the Biginelli reaction to produce dihydropyrimidinones, a class of compounds with potential therapeutic activities.[\[5\]](#)[\[6\]](#)
- **Nanomaterial Synthesis:** **Chromic nitrate** is a common starting material for the synthesis of chromium(III) oxide ( $\text{Cr}_2\text{O}_3$ ) nanoparticles, which have applications in pigments, catalysts, and wear-resistant materials.[\[3\]](#)[\[7\]](#)
- **Metal-Organic Frameworks (MOFs):** It is a key reagent in the synthesis of chromium-based MOFs, such as MIL-101(Cr), which are investigated for gas storage, separation, and catalysis.[\[8\]](#)[\[9\]](#)
- **Dyeing and Tanning:** It finds use as a mordant in the dyeing industry and in leather tanning processes.[\[1\]](#)[\[10\]](#)
- **Biomedical Research:** As a source of trivalent chromium, it is relevant to studies on glucose metabolism and insulin sensitivity.[\[11\]](#) Trivalent chromium is an essential trace element and a

component of the glucose tolerance factor.[11] Nanoparticles synthesized from **chromic nitrate** are also being explored for potential applications in drug delivery.[2]

## Detailed Experimental Protocols

The following sections provide detailed methodologies for key experiments involving **chromic nitrate**.

### Synthesis of Chromium(III) Oxide Nanoparticles via Thermal Decomposition

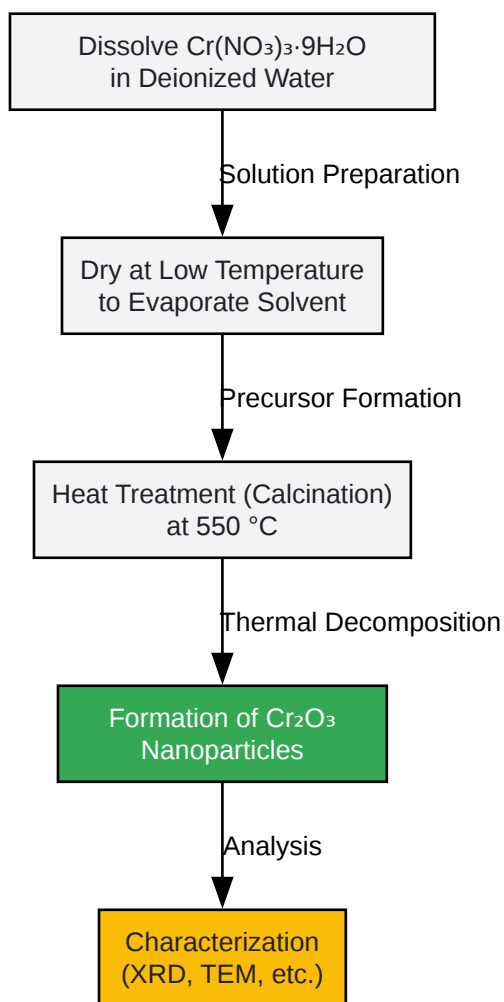
This protocol describes the synthesis of  $\text{Cr}_2\text{O}_3$  nanoparticles by the thermal decomposition of **chromic nitrate** nonahydrate.[3]

Materials:

- Chromium(III) nitrate nonahydrate ( $\text{Cr}(\text{NO}_3)_3 \cdot 9\text{H}_2\text{O}$ )
- Colloidal silica solution (optional, as a template)
- Deionized water

Procedure:

- Dissolve the chromium(III) nitrate nonahydrate in deionized water. For templated synthesis, dissolve it in a colloidal silica solution.
- Dry the resulting solution at a low temperature to slowly evaporate the solvent, yielding a solid precursor.
- Transfer the precursor to a furnace for heat treatment.
- Calcine the material at 550 °C. The thermal decomposition of the nitrate precursor leads to the formation of chromium(III) oxide nanoparticles.[3]
- Characterize the resulting powder using techniques such as XRD, TEM, and BET analysis to determine crystallinity, particle size, and surface area.



[Click to download full resolution via product page](#)

Workflow for Cr<sub>2</sub>O<sub>3</sub> Nanoparticle Synthesis.

## Synthesis of MIL-101(Cr) Metal-Organic Framework

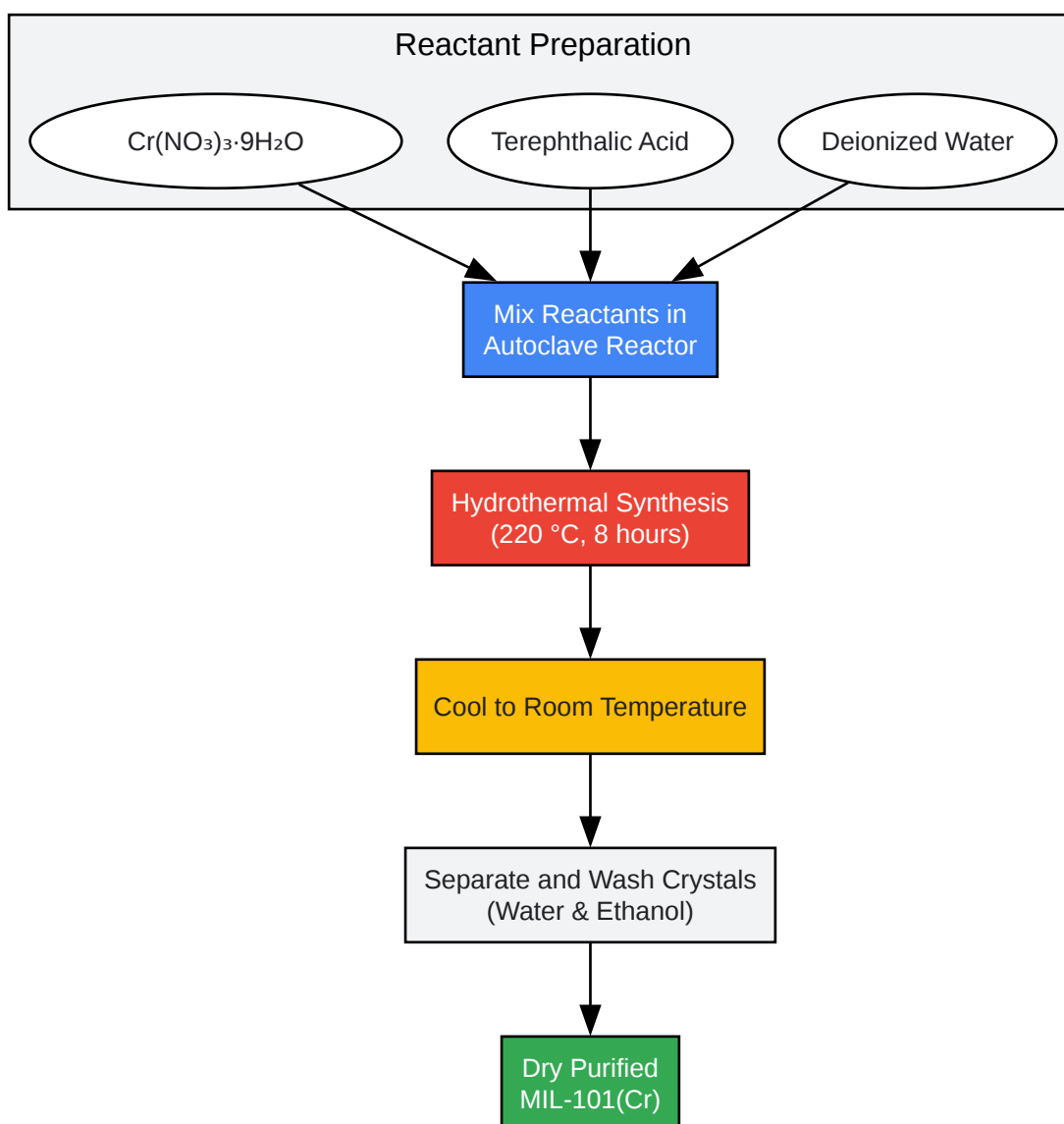
This protocol outlines the hydrothermal synthesis of the chromium-based MOF, MIL-101(Cr).<sup>[8]</sup>

Materials:

- Chromium(III) nitrate nonahydrate (Cr(NO<sub>3</sub>)<sub>3</sub>·9H<sub>2</sub>O)
- Terephthalic acid (1,4-benzenedicarboxylic acid)
- Deionized water
- Ethanol

Procedure:

- Combine 2.0 g of chromium nitrate nonahydrate and 0.83 g of terephthalic acid in 50 mL of deionized water.<sup>[8]</sup>
- Transfer the mixture to a Teflon-lined hydrothermal autoclave reactor.
- Heat the reactor in an oven at 220 °C for 8 hours.<sup>[8]</sup>
- Allow the reactor to cool to room temperature.
- Separate the resulting green crystals (MIL-101(Cr)) from the solution.
- Wash the crystals repeatedly with deionized water and ethanol to remove any unreacted starting materials.
- Dry the purified MIL-101(Cr) product.



[Click to download full resolution via product page](#)

Experimental Workflow for MIL-101(Cr) Synthesis.

## Catalysis of the Biginelli Reaction

This protocol details the use of **chromic nitrate** as a catalyst for the one-pot synthesis of 3,4-dihydropyrimidin-2-(1H)-ones.[5]

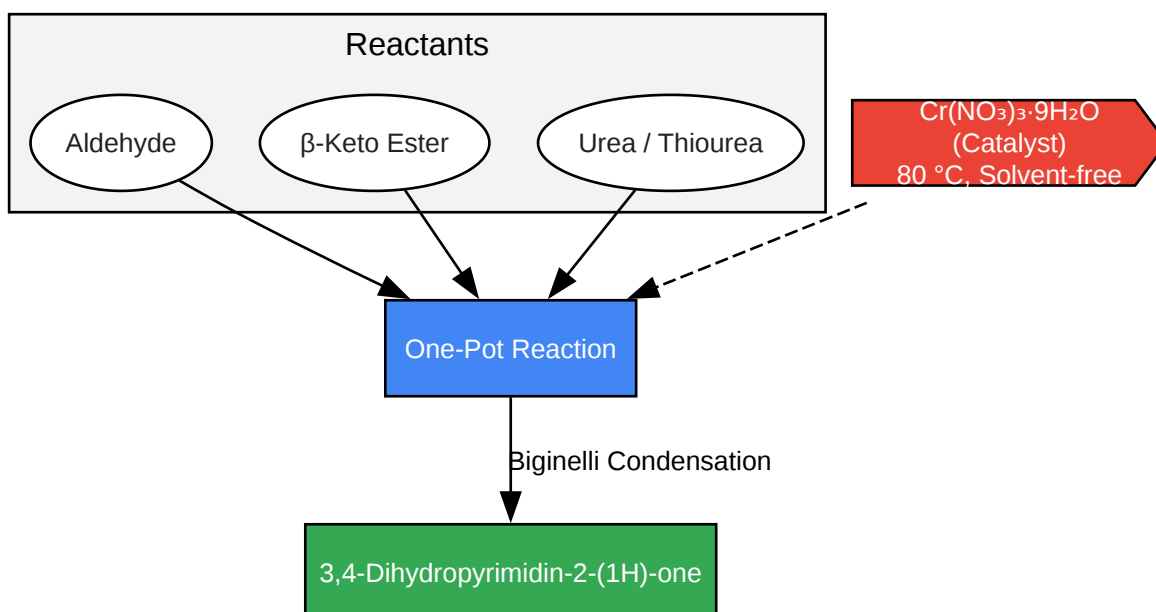
Materials:

- An aromatic aldehyde (e.g., benzaldehyde)

- A  $\beta$ -keto ester (e.g., ethyl acetoacetate)
- Urea or thiourea
- Chromium(III) nitrate nonahydrate (catalyst)

Procedure:

- In a reaction vessel, mix the aldehyde (0.5 mmol), the  $\beta$ -keto ester (0.5 mmol), and urea/thiourea (1.0 mmol).
- Add a catalytic amount of chromium(III) nitrate nonahydrate (e.g., 20 mol%).<sup>[5]</sup>
- Heat the mixture under solvent-free conditions at 80 °C.
- Monitor the reaction progress using thin-layer chromatography (TLC).
- Upon completion, cool the mixture to room temperature and add cold water to precipitate the product.
- Filter the solid product and recrystallize from ethanol to obtain the pure 3,4-dihydropyrimidin-2-(1H)-one/thione.<sup>[5]</sup>



[Click to download full resolution via product page](#)

### Chromic Nitrate-Catalyzed Biginelli Reaction.

## Biomedical Significance and Relevance in Drug Development

Trivalent chromium, the oxidation state in **chromic nitrate**, is an essential nutrient involved in the metabolism of glucose, insulin, and blood lipids.[11] It is a component of the glucose tolerance factor, which enhances insulin-mediated reactions.[11] Chromium supplementation, in cases of deficiency, can help maintain normal glucose metabolism.[11] For this reason, chromium is sometimes included in intravenous solutions for total parenteral nutrition to prevent deficiency symptoms.[11]

In the context of drug development, the synthesis of nanoparticles and MOFs using **chromic nitrate** as a precursor is of particular interest. These materials are being investigated as potential platforms for drug delivery due to their high surface area and tunable properties.[2][9] The catalytic activity of **chromic nitrate** in synthesizing heterocyclic compounds, such as dihydropyrimidinones, is also relevant, as these scaffolds are present in many biologically active molecules and are of interest in medicinal chemistry.[5][6]

## Safety Information

Chromium(III) nitrate is an oxidizing agent and should be handled with care. It should be kept away from combustible materials.[4] While trivalent chromium has low toxicity, appropriate personal protective equipment, including gloves and safety glasses, should always be used when handling the compound. For detailed safety information, refer to the Safety Data Sheet (SDS) provided by the supplier.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References



- 1. Synthesis and Characterization of Chromium Oxide Nanoparticles – Oriental Journal of Chemistry [orientjchem.org]
- 2. Buy Chromic nitrate | 13548-38-4 [smolecule.com]
- 3. Original synthesis of chromium (III) oxide nanoparticles | CoLab [colab.ws]
- 4. researchgate.net [researchgate.net]
- 5. ijnrd.org [ijnrd.org]
- 6. researchgate.net [researchgate.net]
- 7. scispace.com [scispace.com]
- 8. Chromium-based metal-organic framework, MIL-101 (Cr), assisted hydrothermal pretreatment of teff (Eragrostis tef) straw biomass - PMC [pmc.ncbi.nlm.nih.gov]
- 9. mdpi.com [mdpi.com]
- 10. chemiis.com [chemiis.com]
- 11. Chromic nitrate | CrN3O9 | CID 24598 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Chromic Nitrate: A Comprehensive Technical Guide for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1221853#cas-number-and-molecular-formula-of-chromic-nitrate]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)